

Molecular weight and formula of 4-(Cyclopentyloxy)benzoic acid

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Compound of Interest

Compound Name: 4-(Cyclopentyloxy)benzoic acid

Cat. No.: B1348951

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An In-depth Technical Guide to **4-(Cyclopentyloxy)benzoic Acid**: Molecular Weight and Formula

This technical guide provides a detailed overview of the fundamental chemical properties of **4-(Cyclopentyloxy)benzoic acid**, specifically focusing on its molecular weight and chemical formula. This information is critical for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical Identity

Synonyms: **4-(cyclopentyloxy)benzoic acid**[\[1\]](#)

Quantitative Data Summary

A clear understanding of the molecular formula and weight is the foundation for any experimental work or theoretical modeling. The table below summarizes these core quantitative data for **4-(Cyclopentyloxy)benzoic acid**.

Property	Value	Source
Molecular Formula	C12H14O3	PubChem [1] [2]
Molecular Weight	206.24 g/mol	PubChem [1] [2]

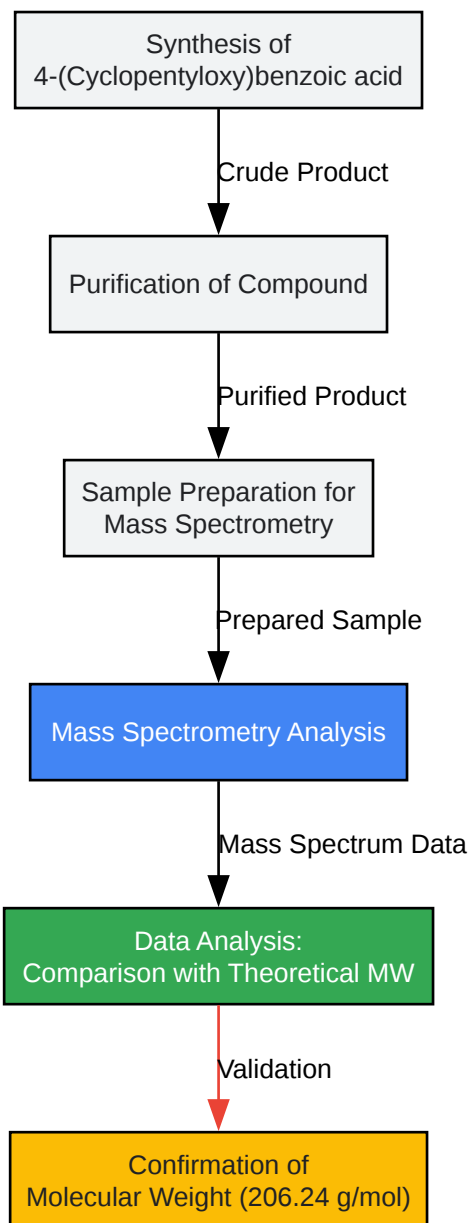
Experimental Protocols

Accurate determination of molecular weight is crucial in chemical analysis and synthesis. While this guide does not detail a specific experimental synthesis of **4-(Cyclopentyloxy)benzoic acid**, the molecular weight is a computed value derived from its chemical formula.^[1] The standard experimental method to confirm this would be mass spectrometry.

Conceptual Workflow for Molecular Weight Verification

The following diagram illustrates a generalized workflow for the verification of the molecular weight of a synthesized chemical compound like **4-(Cyclopentyloxy)benzoic acid**.

Conceptual Workflow for Molecular Weight Verification



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Caption: Generalized workflow for the experimental verification of a compound's molecular weight.

Signaling Pathways

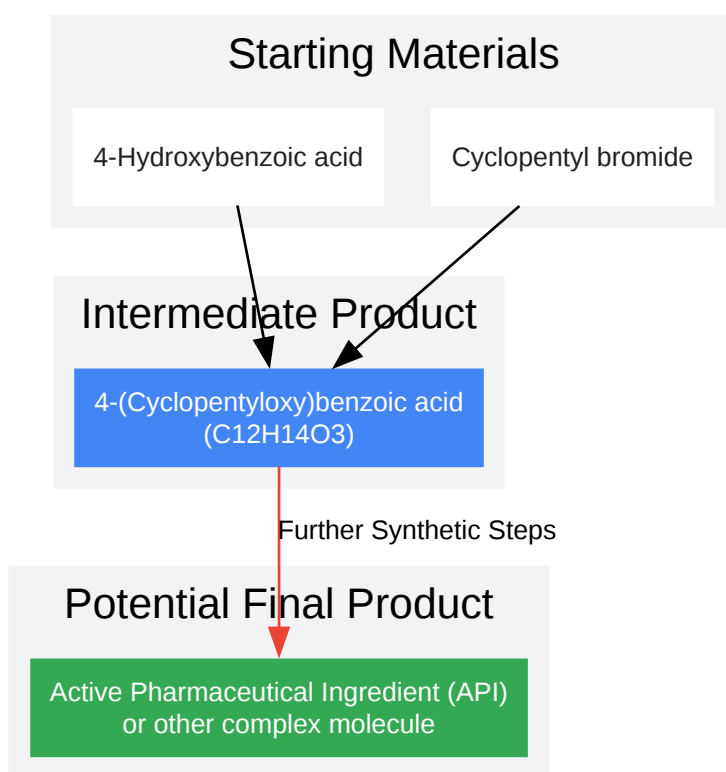
As of the current literature, there are no well-defined signaling pathways directly and exclusively attributed to **4-(Cyclopentyloxy)benzoic acid**. Its primary utility is often as a

building block or intermediate in the synthesis of more complex molecules. The logical relationship for its use in research and development is therefore centered on its role as a precursor.

Logical Relationship in Chemical Synthesis

The following diagram illustrates the logical role of **4-(Cyclopentyloxy)benzoic acid** in a synthetic chemistry context.

Role of 4-(Cyclopentyloxy)benzoic Acid in Synthesis



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Caption: Logical flow from starting materials to a final product via **4-(Cyclopentyloxy)benzoic acid**.

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References

- 1. 4-(Cyclopentyloxy)benzoic acid | C12H14O3 | CID 735307 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-(Cyclopentyloxy)-benzoic acid | 30762-02-8 [chemicalbook.com]
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